

Technical Guide to the Safe Handling of 1H-Tetrazole-1-acetic Acid

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Compound of Interest

Compound Name: **1H-Tetrazole-1-acetic acid**

Cat. No.: **B109198**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) or formal safety training. Always consult the most current SDS for **1H-Tetrazole-1-acetic acid** from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Executive Summary

1H-Tetrazole-1-acetic acid is a versatile reagent used in pharmaceutical synthesis, notably in the enzymatic synthesis of the antibiotic cefazolin.^[1] However, its chemical structure, containing a tetrazole ring, presents significant safety hazards that necessitate strict handling precautions. This guide provides an in-depth overview of the known hazards, safe handling procedures, personal protective equipment (PPE) requirements, emergency protocols, and physical and chemical properties of **1H-Tetrazole-1-acetic acid** to ensure the safety of laboratory personnel. The primary hazards associated with this compound include its potential as an unstable explosive, as well as its classification as a skin, eye, and respiratory irritant.^[2] ^[3]

Hazard Identification and Classification

1H-Tetrazole-1-acetic acid is classified with multiple hazards that demand careful risk assessment prior to any experimental work.^[2]

- Explosive: The presence of the azo group in the tetrazole ring makes this compound potentially explosive.[2][3][4] It may be sensitive to shock, friction, or heat.[2][5] Dusts of this chemical can also form an explosive mixture in the air.[2][4]
- Skin Irritant: Causes skin irritation upon contact.[2][3][6][7]
- Eye Irritant: Causes serious eye irritation.[2][3][6][7]
- Respiratory Tract Irritant: May cause respiratory irritation if inhaled.[2][3][6]

GHS Hazard Statements

The following Globally Harmonized System (GHS) hazard statements are associated with **1H-Tetrazole-1-acetic acid**:

- H200: Unstable explosive.[2]
- H315: Causes skin irritation.[2][3][6]
- H319: Causes serious eye irritation.[2][3][6]
- H335: May cause respiratory irritation.[2][3][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1H-Tetrazole-1-acetic acid** is provided below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source(s)
Molecular Formula	$C_3H_4N_4O_2$	[2] [3] [4] [6] [7] [8]
Molecular Weight	128.09 g/mol	[3] [8]
Appearance	White crystalline powder	[4]
Melting Point	127-129 °C	[9]
Boiling Point	381.1 °C at 760 mmHg	[4]
Density	1.78 g/cm³	[4]
Flash Point	184.3 °C	[4]
Topological Polar Surface Area	80.9 Å²	[3] [8]
CAS Number	21732-17-2	[1] [2] [3] [4] [8] [9]

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical to mitigate the risks associated with **1H-Tetrazole-1-acetic acid**.

Engineering Controls

- Ventilation: All handling of **1H-Tetrazole-1-acetic acid** should be conducted in a well-ventilated area.[\[2\]](#)[\[6\]](#) A certified chemical fume hood is required for any procedures that may generate dust or aerosols.
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate vicinity of the work area.[\[10\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when working with this compound.

PPE Category	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	[2][6][10]
Hand Protection	Chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use.	[2][6]
Skin and Body Protection	A flame-resistant lab coat and a complete suit protecting against chemicals.	[2][6]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved P95 or P1 particle respirator should be used.	[6]

Handling Procedures

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which could be an ignition source.[7]
- Avoidance of Mechanical Stress: Do not subject the material to grinding, shock, or friction.[2] Use non-sparking tools for all manipulations.[2]
- Dust Control: Avoid the formation of dust and aerosols.[2][6] If weighing the solid, do so in a fume hood with careful technique to minimize dust generation.
- Hygiene: Wash hands thoroughly after handling and before breaks or leaving the laboratory. [2][6]

Storage Conditions

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, metal salts, peroxides, sulfides, acids, and alkali metals.[2][3][4]

- Security: Store in a locked cabinet or area with restricted access.[2]

Emergency Procedures

Immediate and appropriate response to an exposure or spill is crucial.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[2][6][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	[2][6][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[2][6][7][10]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2][6][10]

Spill and Leak Response

- Evacuation: Evacuate personnel from the immediate area.[2][6]

- Ignition Sources: Remove all sources of ignition.[2]
- Ventilation: Ensure adequate ventilation.[2][6]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[2][6]
- Cleanup: Wearing appropriate PPE, carefully sweep up the spilled solid, avoiding dust formation.[6] Collect the material in a suitable, closed container for disposal.[2][6] Use spark-proof tools for cleanup.

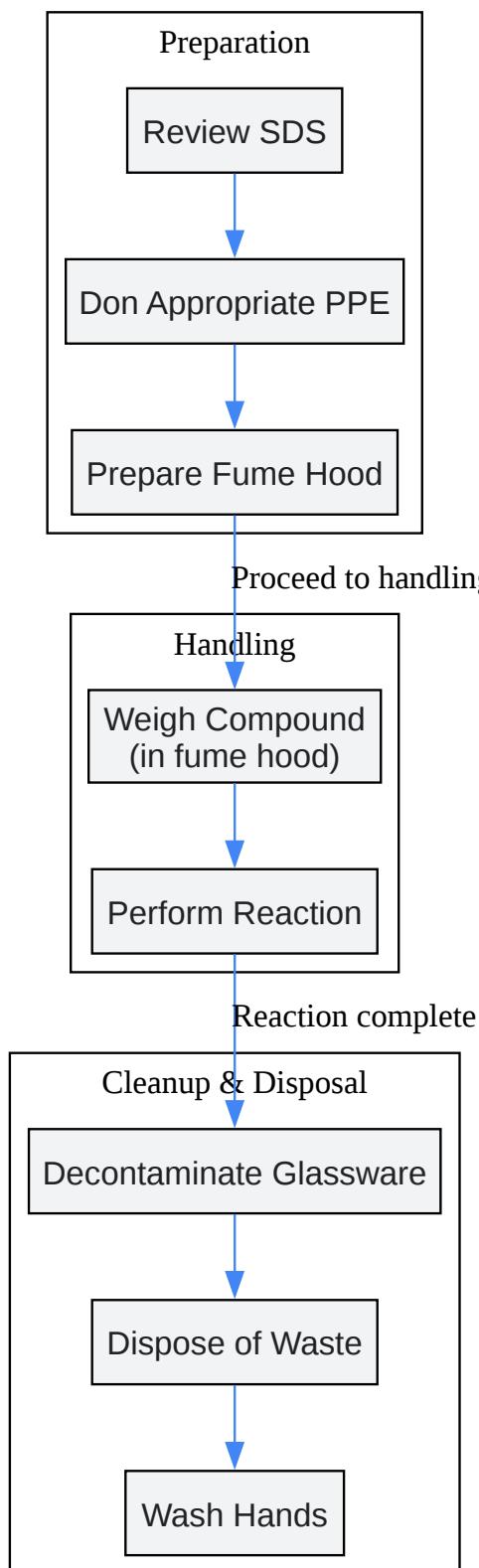
Firefighting Measures

- Explosion Risk: In case of fire, there is a risk of explosion.[2] Evacuate the area and do not fight the fire when it reaches the explosives.[2][5]
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam for small fires.[10]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus and full protective gear.[2]

Experimental Protocols and Visualizations

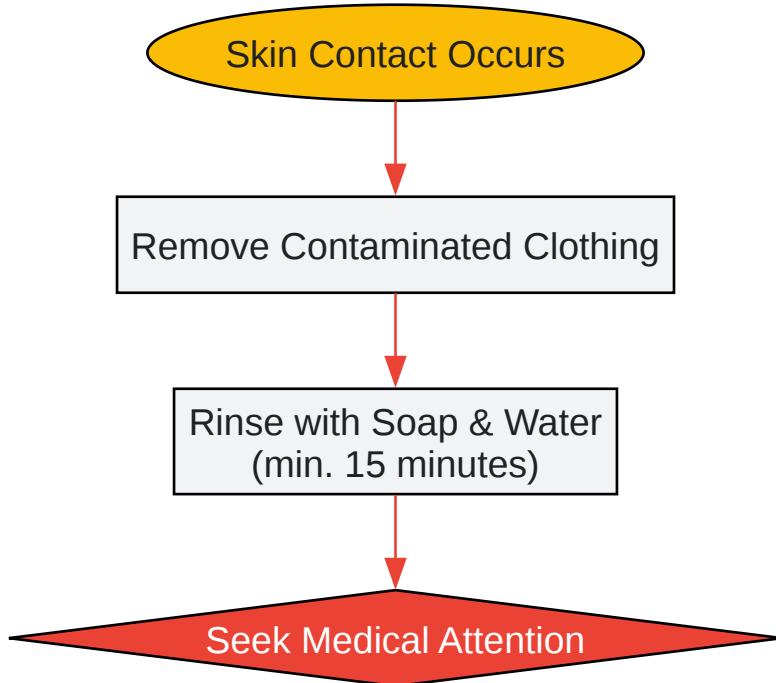
While specific experimental protocols for the synthesis or use of **1H-Tetrazole-1-acetic acid** are beyond the scope of this safety guide, the following workflows illustrate critical safety-related procedures.

General Laboratory Handling Workflow

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Caption: General workflow for handling **1H-Tetrazole-1-acetic acid**.

Emergency Response for Skin Contact



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Caption: First aid protocol for skin exposure to **1H-Tetrazole-1-acetic acid**.

Disposal Considerations

Waste generated from **1H-Tetrazole-1-acetic acid** must be treated as hazardous.

- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled, and closed container.[\[6\]](#)
- Disposal Vendor: Dispose of the material through a licensed professional waste disposal service.[\[2\]](#)[\[6\]](#)
- Environmental Contamination: Do not allow the product to enter drains or sewer systems.[\[2\]](#)[\[6\]](#)

Toxicological and Ecological Information

Detailed toxicological and ecological data for **1H-Tetrazole-1-acetic acid** is limited in the provided search results.^{[5][6]} The primary known health effects are irritation to the skin, eyes, and respiratory system.^{[2][3][6]} No specific data on carcinogenicity, reproductive toxicity, or environmental persistence and degradability was found.^{[5][6]} Given the lack of comprehensive data, it is prudent to handle this compound with the assumption that it may have other unknown toxic effects and to prevent any environmental release.

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